

# Application Notes and Protocols: Beryllium-10 in Tectonic Geomorphology

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# Introduction to Beryllium-10 in Tectonic Geomorphology

**Beryllium-10** (¹ºBe), a rare radioactive isotope with a half-life of approximately 1.39 million years, is a powerful tool in tectonic geomorphology for quantifying the rates and timing of Earth surface processes.[1][2] It is a cosmogenic nuclide, primarily produced by the interaction of cosmic rays with oxygen and nitrogen in the atmosphere (meteoric ¹ºBe) and within minerals at the Earth's surface (in-situ ¹ºBe).[3][4] The predictable production rate and long half-life of ¹ºBe allow for the dating of landforms and the measurement of erosion and weathering rates over timescales of thousands to millions of years, providing crucial insights into tectonic activity and landscape evolution.[5][6]

In tectonic geomorphology, in-situ produced <sup>10</sup>Be in quartz is most commonly utilized.[3][7] Quartz is a resilient and common mineral that chemically traps <sup>10</sup>Be once it is formed.[6] The concentration of in-situ <sup>10</sup>Be in a rock surface is a function of the duration of its exposure to cosmic rays, the cosmic ray flux (which varies with latitude and altitude), and the rate of erosion or burial of the surface.[1] This principle allows for the determination of:

 Surface Exposure Ages: Dating the formation of landforms such as fault scarps, glacial moraines, and fluvial terraces.[8][9][10]



- Erosion and Denudation Rates: Quantifying the pace of landscape lowering and sediment production in tectonically active regions.[11][12][13]
- Fault Slip Rates: Determining the long-term movement on faults by dating offset landforms. [9][10]

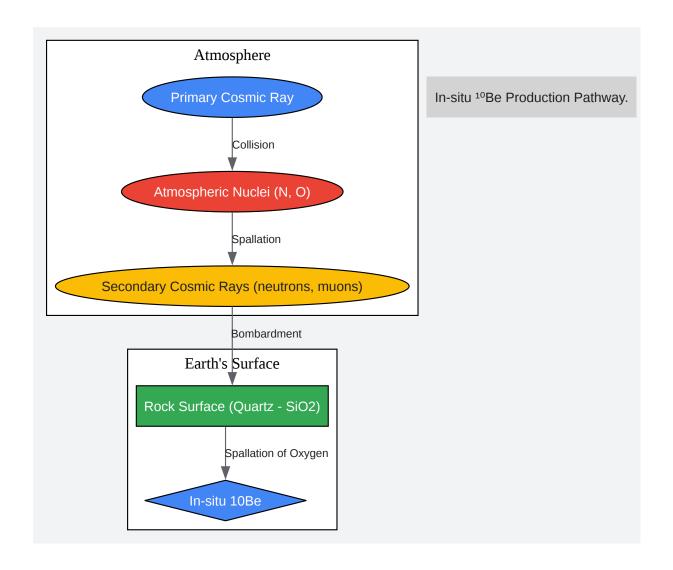
Meteoric <sup>10</sup>Be, which is delivered to the Earth's surface via precipitation, can also be used to trace soil and sediment movement and to determine erosion rates, particularly in environments where quartz is not abundant.[3][7][14]

## Fundamental Principles of In-Situ <sup>10</sup>Be Production

Cosmic rays, high-energy particles originating from outside our solar system, bombard the Earth's atmosphere. This interaction creates a cascade of secondary particles, including neutrons and muons, which penetrate the Earth's surface.[11] When these particles strike the nuclei of atoms within minerals, they can cause spallation reactions, breaking the nuclei apart and forming new, often radioactive, isotopes.

In the context of tectonic geomorphology, the most important reaction is the spallation of oxygen in quartz (SiO<sub>2</sub>) to produce <sup>10</sup>Be. The production rate of in-situ <sup>10</sup>Be is highest at the surface and decreases exponentially with depth due to the attenuation of cosmic rays by rock and soil.[11]





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Caption: In-situ <sup>10</sup>Be Production Pathway.

# Experimental Protocols In-Situ <sup>10</sup>Be Analysis from Quartz

This protocol outlines the major steps for the determination of in-situ <sup>10</sup>Be concentrations in quartz-bearing rocks.

### 3.1.1. Sample Collection



- Site Selection: Identify a suitable landform (e.g., fault scarp, moraine crest, fluvial terrace) with exposed rock surfaces that have a high likelihood of having been continuously exposed to cosmic rays since the landform's formation.
- Sample Material: Target quartz-rich lithologies such as granite, sandstone, or quartzite.[6]
- Sampling Strategy:
  - For surface exposure dating, collect samples from the uppermost few centimeters of the rock surface.
  - For erosion rate studies, collect amalgamated samples from a specific depth interval or a catchment's sediment.
- Field Measurements: Record the precise GPS coordinates, elevation, and topographic shielding of the sample location. These parameters are crucial for calculating the local <sup>10</sup>Be production rate.
- Sample Documentation: Photograph the sample site and the sample itself. Note any signs of burial, erosion, or complex exposure history.

#### 3.1.2. Sample Preparation

The goal of sample preparation is to isolate pure quartz and then extract the beryllium from it. [15]

- Mechanical Preparation:
  - Crush and sieve the rock sample to a specific grain size fraction (typically 250-850 μm).
- Mineral Separation:
  - Use magnetic separation to remove ferromagnetic minerals.
  - Employ froth flotation or heavy liquid separation (e.g., with LST heavy liquid) to separate quartz from other minerals.
- Chemical Etching:

## Methodological & Application



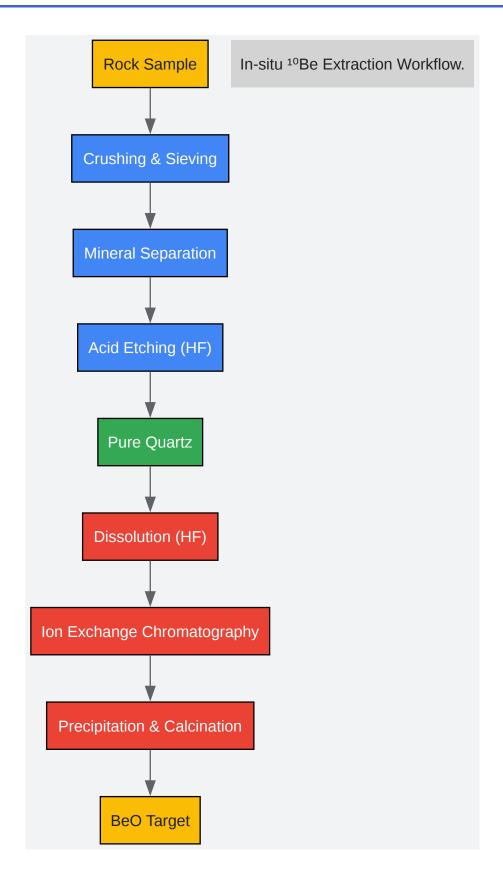


- Etch the quartz grains in a dilute hydrofluoric (HF) acid solution to remove any meteoric
  <sup>10</sup>Be that may have adhered to the grain surfaces.[1]
- Repeatedly rinse with deionized water.
- Quartz Purity Check:
  - Analyze a small aliquot of the cleaned quartz for elemental composition (e.g., using ICP-OES) to ensure purity.

### 3.1.3. Beryllium Extraction

- Dissolution:
  - Spike the purified quartz sample with a known amount of <sup>9</sup>Be carrier solution.
  - Dissolve the quartz in concentrated hydrofluoric acid.
- Beryllium Separation:
  - Use a series of chemical precipitation and ion-exchange chromatography steps to separate beryllium from other elements, particularly boron, which can interfere with the <sup>10</sup>Be measurement.[1][16]
- Precipitation and Calcination:
  - Precipitate beryllium hydroxide (Be(OH)<sub>2</sub>).[16]
  - Calcine the precipitate in an oven at high temperature (e.g., 900°C) to form beryllium oxide
    (BeO).[16]





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Caption: In-situ <sup>10</sup>Be Extraction Workflow.



### 3.1.4. Accelerator Mass Spectrometry (AMS) Measurement

- Target Preparation: Mix the BeO powder with a binder (e.g., niobium or silver powder) and press it into a target cathode.
- AMS Analysis: The target is placed in an ion source, and a beam of ions is generated. The AMS instrument uses a series of magnets and accelerators to separate <sup>10</sup>Be from the much more abundant stable isotope <sup>9</sup>Be and the isobar <sup>10</sup>B.[17][18]
- Data Acquisition: The number of <sup>10</sup>Be atoms is counted, and the ratio of <sup>10</sup>Be/<sup>9</sup>Be is determined.
- Blank Correction: The measured <sup>10</sup>Be/<sup>9</sup>Be ratio is corrected for any background <sup>10</sup>Be introduced during sample processing by measuring procedural blanks.[1]

## Meteoric <sup>10</sup>Be Analysis from Soil and Sediment

- Sample Collection: Collect soil or fine-grained sediment samples from the desired depth profile or location.
- Sample Preparation:
  - Dry and sieve the sample.
  - Add a <sup>9</sup>Be carrier.
- Beryllium Extraction:
  - Leach the sample with a strong acid (e.g., aqua regia or HF) to release the <sup>10</sup>Be adsorbed to mineral surfaces.
  - Alternatively, a fusion method with a fluxing agent (e.g., lithium metaborate) can be used for complete dissolution.
- Purification and Measurement: The subsequent purification and AMS measurement steps are similar to those for in-situ <sup>10</sup>Be.



# Data Presentation: Quantitative Applications in Tectonic Geomorphology

The following tables summarize representative quantitative data from studies that have used <sup>10</sup>Be to investigate tectonic processes.

Table 1: 10 Be-Derived Erosion Rates in Tectonically Active Regions

Location	Tectonic Setting	Rock Type	<sup>10</sup> Be-Derived Erosion Rate (mm/kyr)	Reference
San Gabriel Mountains, USA	Transpressional uplift	Granitic	20 - 1000	DiBiase et al. (2023)[12]
Clearwater River, USA	Active margin	Mixed sedimentary and volcanic	130 - 250	Belmont et al. (2007)[11]
Gürbe catchment, Switzerland	Alpine foreland	Flysch	100 - 300	Delunel et al. (2020)[12]
Idaho Batholith, USA	Cordilleran interior	Granitic	15 - 60	Kirchner et al. (2001)[13]
Hangay Mountains, Mongolia	Intraplate deformation	Granitic	8 - 20	T. A. G. Gress et al. (2012)
Liwu River, Taiwan	Arc-continent collision	Metamorphic	3,400 - >30,000	Deng et al. (2020)[19]

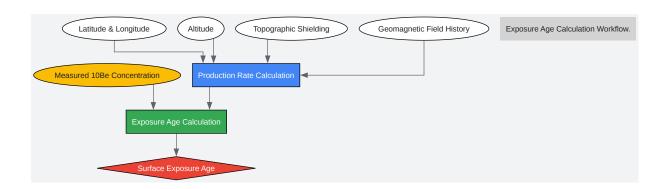
Table 2: 10 Be-Derived Fault Slip Rates



Fault	Location	Dated Landform	<sup>10</sup> Be Exposure Age (ka)	Offset (m)	Calculate d Slip Rate (mm/yr)	Referenc e
San Andreas Fault	Littlerock Creek, USA	Alluvial fan surfaces	15 - 70	470 - 1080	~15 - 23	Scharer et al. (2011) [10]
Teton Fault	Wyoming, USA	Glacial moraines	14.5 ± 0.5	30	~2.1	Hancock et al. (1999)
Wasatch Fault	Utah, USA	Alluvial fan surfaces	1.2 - 25.1	2.5 - 30	~1 - 2	Friedrich et al. (2003)
Awatere Fault	New Zealand	River terraces	1.3 - 18.9	8 - 90	~4 - 6	Cowie et al. (1998)

## **Logical Relationships and Workflows**

The following diagram illustrates the logical workflow for calculating a surface exposure age from a  $^{10}$ Be measurement.





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Caption: Exposure Age Calculation Workflow.

### Conclusion

**Beryllium-10** has become an indispensable tool in tectonic geomorphology, providing quantitative constraints on the timing and rates of landscape evolution in response to tectonic forcing. The continued refinement of analytical techniques and a growing understanding of <sup>10</sup>Be production and behavior are expanding the applications of this versatile cosmogenic nuclide. Careful sample collection, rigorous laboratory procedures, and accurate production rate modeling are all critical for obtaining meaningful results that contribute to our understanding of the dynamic processes that shape the Earth's surface.

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